

physicochemical properties of technical grade

nicosulfuron

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Compound of Interest		
Compound Name:	Nicosulfuron	
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An In-depth Technical Guide on the Physicochemical Properties of Technical Grade **Nicosulfuron**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of technical grade **nicosulfuron**. The information is compiled from various scientific and regulatory sources to assist researchers, scientists, and professionals in drug development and crop protection. This document presents quantitative data in structured tables, details common experimental methodologies, and includes visualizations of key pathways and workflows.

Introduction

Nicosulfuron is a selective, systemic post-emergence herbicide belonging to the sulfonylurea chemical family.[1][2][3] It is widely used in agriculture, primarily for controlling a broad spectrum of annual and perennial grass weeds and some broadleaf weeds in corn (maize) crops.[1][3][4][5] Its mode of action involves the inhibition of the plant enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][3][6] This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine), and its inhibition leads to the cessation of cell division and plant growth, ultimately resulting in weed death.[1][3][6] The selectivity of **nicosulfuron** in corn is attributed to the crop's ability to rapidly metabolize the compound into inactive substances.[1][3]



The technical grade active ingredient is a white, crystalline solid or powder.[7][8][9] Understanding its physicochemical properties is critical for assessing its environmental fate, behavior, potential for carryover to subsequent crops, and for developing stable and effective formulations.

Core Physicochemical Properties

The following tables summarize the key physicochemical properties of technical grade **nicosulfuron**.

Table 1: General and Physical Properties

Property	Value	Conditions
Appearance	Colorless white solid/crystals; Tan-colored powder[4][7][8]	-
Odor	Phenolic[7][8]	-
Molecular Formula	C15H18N6O6S[7][10]	-
Molecular Weight	410.4 g/mol [4][7][11]	-
Melting Point	141-144 °C[4][12]; 169-172 °C[7]; 172 °C[7]	Technical grade often has a wider and lower range.
Boiling Point	Decomposes before boiling[13]	-
Density	0.313 g/mL (bulk)[7][12]	-
Vapor Pressure	<6 x 10 ⁻¹² mm Hg[7]; 1.2 x 10 ⁻¹⁶ torr[4]; 1.6 x 10 ⁻¹⁴ Pa[14]	at 25 °C

Table 2: Solubility and Partitioning Properties



Property	Value	Conditions
Water Solubility	0.04 g/100g (400 mg/L)[4][12] [14]	25 °C, pH 5
1.2 g/100g (12,000 mg/L)[4] [12][15]	25 °C, pH 7	
3.9 g/100g (39,000 mg/L)[4] [12][15]	25 °C, pH 9	
Solubility in Organic Solvents (g/kg)	Acetone: 18[7][12]	25 °C
Acetonitrile: 23[7][12]	25 °C	
Chloroform: 64[7][12]	25 °C	_
Dichloromethane: 160[7][12] [16]	25 °C	
Ethanol: 4.5[7][12]	25 °C	_
n-Hexane: <0.02[7][12][16]	25 °C	_
Toluene: 0.370[7][12]	25 °C	_
Partition Coefficient (log Kow)	0.35 to 0.44[7][15]	pH 5
-1.77 to -1.8[7][16]	pH 7	
-2.0[7]	рН 9	_
Dissociation Constant (pKa)	4.22 to 4.6[7][8][14][17]	25 °C

Table 3: Stability and Degradation



Property	Value (Half-life, DT₅o)	Conditions
Hydrolysis	15 days[13][14]	pH 5
Stable[13][14]	pH 7 and 9	
Soil Photolysis	60-67 days[7]	-
Soil Metabolism (Field)	< 6 days (Silt loam, pH 5.7)[18]	Warm, moist conditions
15-17 days[19]	Under corn production	
Soil Metabolism (Lab)	29.5 days[13]	20 °C

Experimental Protocols

The determination of the physicochemical properties of **nicosulfuron** follows standardized international guidelines, primarily those established by the Organisation for Economic Cooperation and Development (OECD) and the Collaborative International Pesticides Analytical Council (CIPAC).[20][21]

Determination of Nicosulfuron Content and Impurities

The analytical method for quantifying **nicosulfuron** in technical material and formulations is typically a reversed-phase high-performance liquid chromatography (HPLC) with UV detection. [20][22]

- Principle: A solution of the technical material is injected into an HPLC system. The
 components are separated on a C18 stationary phase column with a mobile phase, often a
 mixture of acetonitrile and acidified water.[22][23] Nicosulfuron is detected by its UV
 absorbance at a specific wavelength (e.g., 240 or 245 nm) and quantified by comparing its
 peak area to that of a certified reference standard.[22][23]
- Apparatus:
 - High-Performance Liquid Chromatograph with UV-Vis or Diode Array Detector (DAD).
 - Reversed-phase column (e.g., C18, 250 mm x 4.6 mm).
 - Analytical balance, volumetric flasks, syringes, and filters.



• Procedure Outline:

- Standard Preparation: A stock solution of nicosulfuron reference standard is prepared in a suitable solvent (e.g., acetonitrile). A series of calibration standards are prepared by serial dilution.
- Sample Preparation: An accurately weighed amount of technical **nicosulfuron** is dissolved in the solvent to a known volume.
- Chromatography: Equal volumes of the standard and sample solutions are injected into the HPLC system.
- Analysis: A calibration curve is generated by plotting the peak areas of the standards
 against their concentrations. The concentration of **nicosulfuron** in the sample is
 determined from this curve. Impurities are identified and quantified using similar principles,
 often with mass spectrometry (LC-MS/MS) for confirmation.[24]

Water Solubility (OECD Guideline 105)

The flask method is commonly used to determine the water solubility of compounds like **nicosulfuron**. Due to its pH-dependent solubility, the test is performed in buffered solutions at pH 5, 7, and 9.

Principle: A surplus of the test substance is agitated in water at a constant temperature until
equilibrium is reached. The concentration of the substance in the aqueous phase is then
determined by a suitable analytical method.

Procedure Outline:

- Add an excess amount of technical **nicosulfuron** to separate flasks containing buffered water at pH 5, 7, and 9.
- Agitate the flasks at a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (typically 24-48 hours).
- After equilibration, centrifuge the solutions to separate undissolved material.
- Analyze the clear aqueous supernatant for nicosulfuron concentration using HPLC-UV.



Partition Coefficient (n-octanol/water) (OECD Guideline 107/117)

The HPLC method is a common and efficient way to estimate the octanol-water partition coefficient (Kow). This property is crucial for predicting the environmental partitioning and bioaccumulation potential of a substance.

Principle: The logarithm of a substance's retention time on a reversed-phase HPLC column
is linearly correlated with its log Kow. The log Kow of the test substance is determined by
comparing its retention time with that of known reference compounds with certified log Kow
values.

Procedure Outline:

- A series of reference compounds with known log Kow values are injected into the HPLC system to determine their retention times.
- A calibration graph is plotted of log Kow versus the logarithm of the retention time for the reference substances.
- The **nicosulfuron** sample is injected under the identical conditions, and its retention time is measured.
- The log Kow for **nicosulfuron** is interpolated from the calibration graph. This is repeated at different pH values due to the compound's ionizable nature.

Visualizations: Pathways and Workflows Mode of Action: ALS Inhibition Pathway

Nicosulfuron's herbicidal activity stems from its inhibition of the acetolactate synthase (ALS) enzyme, which is the first step in the biosynthesis of branched-chain amino acids.





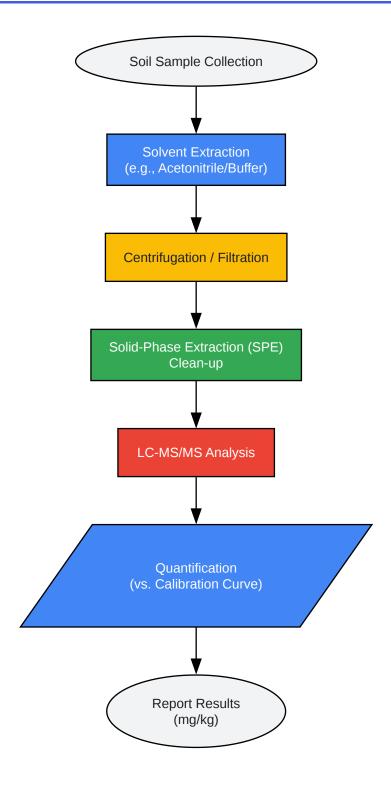
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Caption: Nicosulfuron blocks the ALS enzyme, halting amino acid synthesis and weed growth.

Experimental Workflow: Nicosulfuron Residue Analysis in Soil

This diagram outlines a typical workflow for determining the concentration of **nicosulfuron** residues in soil samples, a critical process for environmental fate studies.





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